

Technical Guide: 5-Bromo-2-(hydroxymethyl)phenol (CAS No. 170434-11-4)

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Compound of Interest

Compound Name: 5-Bromo-2-(hydroxymethyl)phenol

Cat. No.: B065800

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Bromo-2-(hydroxymethyl)phenol**, a brominated phenol derivative with potential applications in organic synthesis and as an intermediate in the development of novel chemical entities. This document compiles available data on its properties, outlines experimental protocols for their determination, and includes a detailed synthesis procedure.

Chemical Identity

Identifier	Value
CAS Number	170434-11-4
Chemical Name	5-Bromo-2-(hydroxymethyl)phenol
Synonyms	Benzenemethanol, 4-bromo-2-hydroxy-
Molecular Formula	C ₇ H ₇ BrO ₂ [1]
Molecular Weight	203.03 g/mol [1]
InChI Key	CHVJSQNPFPRTPB-UHFFFAOYSA-N
Canonical SMILES	C1=CC(=C(C=C1Br)O)CO

Physical and Chemical Properties

The physical and chemical properties of **5-Bromo-2-(hydroxymethyl)phenol** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Physical State	Solid	Sigma-Aldrich
Melting Point	97 - 99 °C	Sigma-Aldrich[2]
Boiling Point	Not available	-
Solubility	Slightly soluble in water (14 g/L at 25°C). Soluble in acetone, benzene, and chloroform.[1][3]	Guidechem, Fisher Scientific
pKa (Predicted)	8.96 ± 0.10	Guidechem[1]
XLogP3-AA	1.9	Guidechem[1]
Hydrogen Bond Donor Count	2	Guidechem[1]
Hydrogen Bond Acceptor Count	2	Guidechem[1]
Topological Polar Surface Area	40.5 Å ²	Guidechem[1]

Experimental Protocols

Synthesis of 5-Bromo-2-(hydroxymethyl)phenol

This protocol describes the synthesis of **5-Bromo-2-(hydroxymethyl)phenol** via the reduction of 5-bromo-2-hydroxybenzaldehyde.

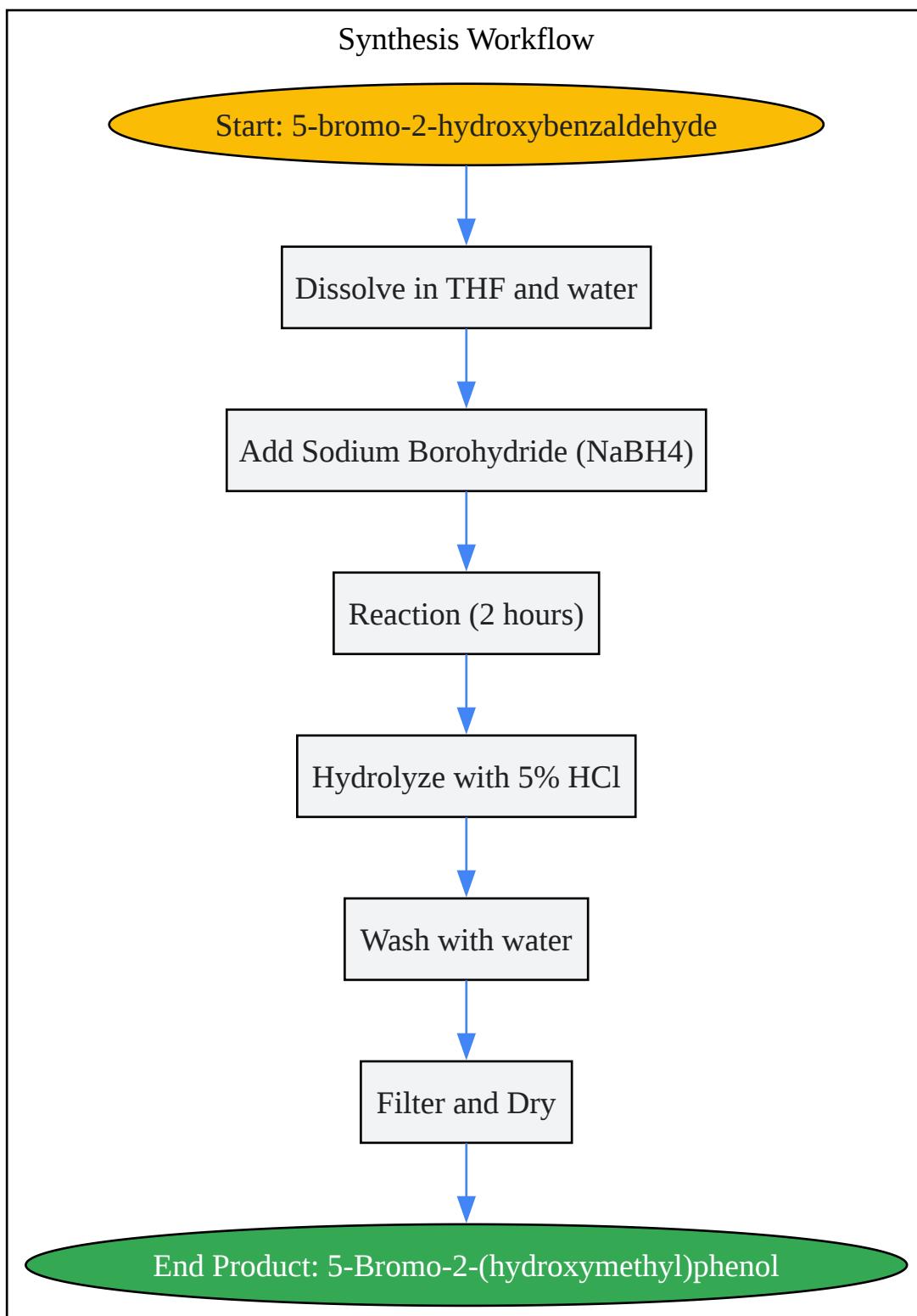
Materials:

- 5-bromo-2-hydroxybenzaldehyde
- Sodium borohydride (NaBH₄)

- Tetrahydrofuran (THF)
- 5% Hydrochloric acid (HCl)
- Water
- Anhydrous magnesium sulfate
- Three-neck flask
- Stirring apparatus
- Filter paper

Procedure:

- In a three-neck flask, add 5-bromo-2-hydroxybenzaldehyde, tetrahydrofuran, and water.
- While stirring at room temperature, add sodium borohydride in portions.
- Allow the reaction to proceed for 2 hours after the final addition of sodium borohydride.
- Slowly add 5% hydrochloric acid dropwise to hydrolyze the reaction mixture.
- Wash the resulting mixture with water multiple times.
- Filter the precipitate and dry to obtain the final product, **5-Bromo-2-(hydroxymethyl)phenol**, as white crystals.[\[4\]](#)



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Synthesis of **5-Bromo-2-(hydroxymethyl)phenol**.

Determination of Physical Properties

The following are general standard procedures for determining the key physical properties of organic compounds like **5-Bromo-2-(hydroxymethyl)phenol**.

4.2.1. Melting Point Determination (Capillary Method) - ASTM E324

This method is used to determine the melting range of a crystalline organic compound.[\[4\]](#)

Procedure:

- Ensure the sample of **5-Bromo-2-(hydroxymethyl)phenol** is thoroughly dried and finely powdered.
- Pack a small amount of the sample into a capillary tube, sealed at one end, to a height of 3-5 mm.
- Place the capillary tube in a calibrated melting point apparatus.
- Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the last solid particle melts (T_2).
- The melting range is reported as $T_1 - T_2$.

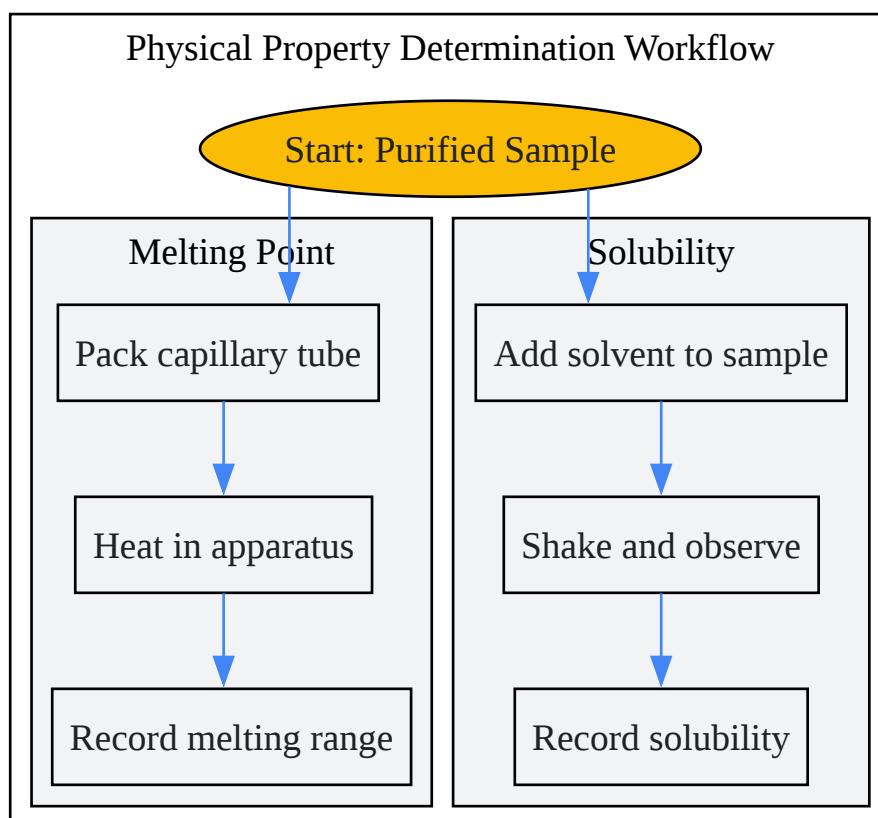
4.2.2. Solubility Determination

This protocol provides a qualitative assessment of solubility in various solvents.

Procedure:

- Add approximately 10-20 mg of **5-Bromo-2-(hydroxymethyl)phenol** to a small test tube.
- Add 1 mL of the desired solvent (e.g., water, ethanol, acetone, chloroform) to the test tube.
- Vigorously shake the test tube for 10-20 seconds.

- Observe if the solid dissolves completely. If not, gently warm the mixture and observe any change in solubility.
- Record the compound as soluble, partially soluble, or insoluble in the respective solvent at room temperature and with heating.



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